

Application Notes and Protocols for UBP710 Enzymatic Assay

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for performing an enzymatic assay for **UBP710**, a deubiquitinating enzyme (DUB). The protocol is designed for the screening of potential inhibitors and for characterizing the enzymatic activity of **UBP710**.

Introduction

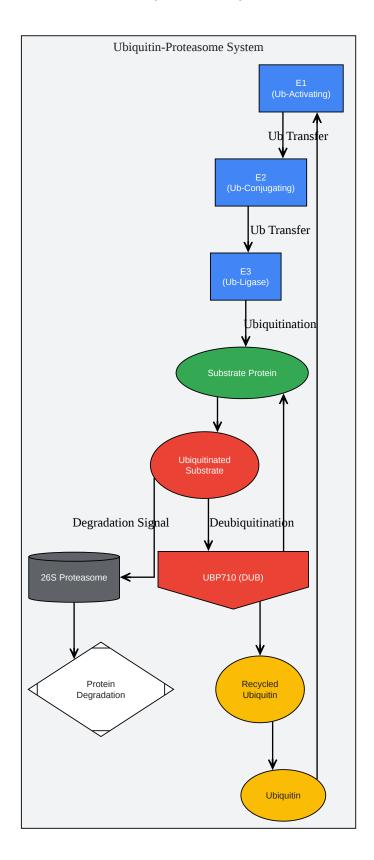
The ubiquitin-proteasome system (UPS) is a critical pathway for protein degradation and regulation of various cellular processes, including cell cycle progression, signal transduction, and apoptosis.[1][2] Deubiquitinating enzymes (DUBs) are key regulators of the UPS, as they remove ubiquitin from substrate proteins, thereby reversing the ubiquitination signal.[2] The dysregulation of DUBs has been implicated in numerous diseases, making them attractive therapeutic targets.[1]

UBP710 is a cysteine protease that cleaves the isopeptide bond between ubiquitin and its target proteins. To facilitate the discovery of novel **UBP710** inhibitors, a robust and sensitive enzymatic assay is essential. This document describes a fluorescence-based assay using Ubiquitin-Rhodamine 110 (Ub-Rho110) as a substrate.[1][3] Cleavage of this substrate by **UBP710** results in an increase in fluorescence, which can be monitored in real-time.[1]

Signaling Pathway and Experimental Workflow



The following diagrams illustrate the general ubiquitin-proteasome signaling pathway and the experimental workflow for the **UBP710** enzymatic assay.





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Caption: Ubiquitin-Proteasome Signaling Pathway.



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